

The Downstream Signaling Cascade of GSK690693: A Technical Guide

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Compound of Interest

Compound Name: GSK 690

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Abstract

GSK690693 is a potent, ATP-competitive, small molecule inhibitor that targets all three isoforms of the serine/threonine kinase Akt (Akt1, Akt2, and Akt3), a central node in cellular signaling.[1][2][3] By inhibiting Akt, GSK690693 disrupts a multitude of downstream pathways crucial for cell survival, proliferation, metabolism, and angiogenesis. This guide provides an in-depth exploration of the downstream signaling consequences of GSK690693-mediated Akt inhibition, complete with quantitative data, detailed experimental protocols, and visual pathway representations to support researchers in the fields of oncology and cell biology.

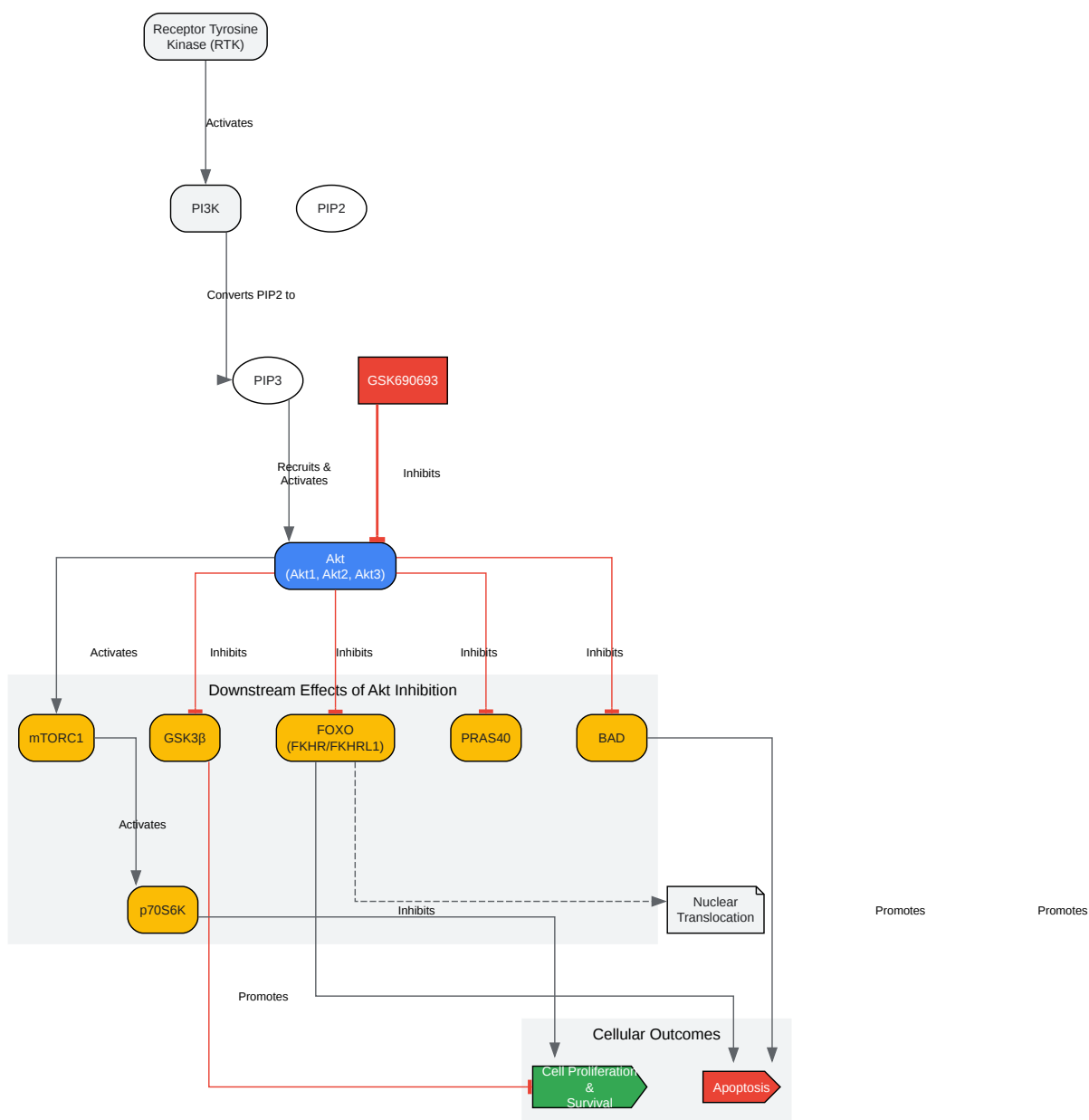
Mechanism of Action of GSK690693

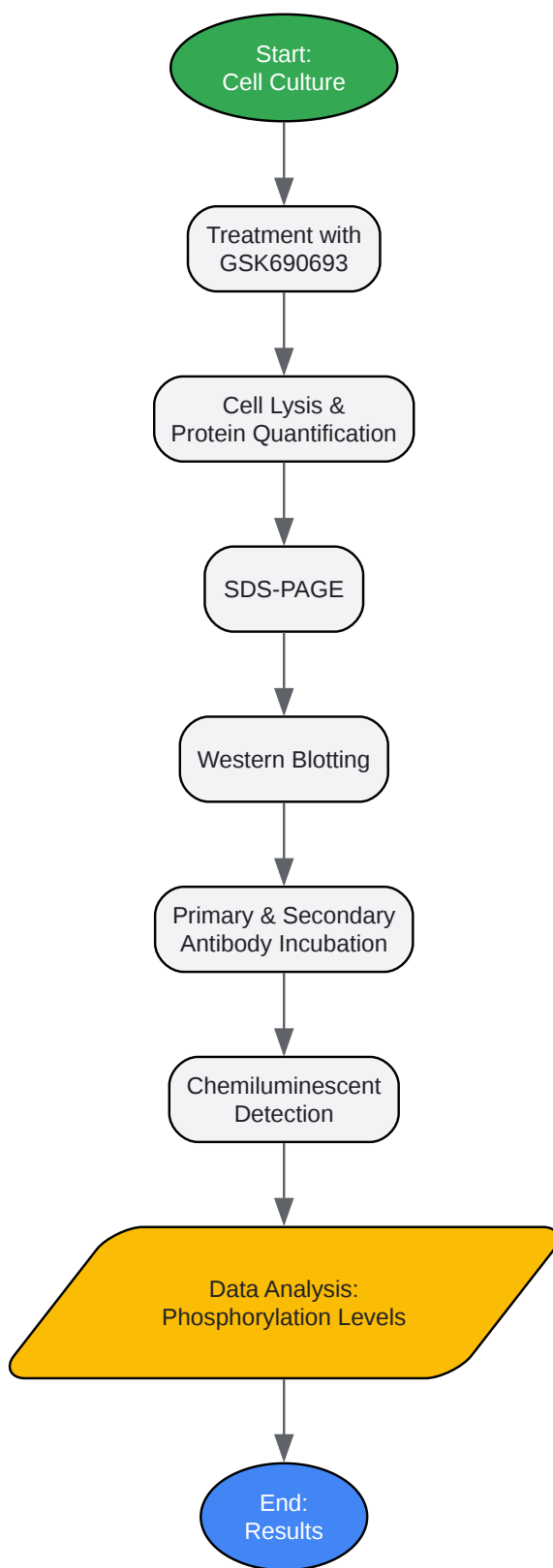
GSK690693 functions as a pan-Akt inhibitor by competing with ATP for binding to the kinase domain of Akt1, Akt2, and Akt3.[1][3] This competitive inhibition prevents the phosphorylation of Akt's downstream substrates, thereby blocking the propagation of survival and growth signals. [3] While highly selective for Akt isoforms, GSK690693 has been shown to exhibit some activity against other kinases in the AGC family, such as PKA and PKC, as well as some members of the CAMK and STE kinase families at higher concentrations.[1][2]

The PI3K/Akt Signaling Pathway and GSK690693 Inhibition

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a critical intracellular signaling cascade that regulates a wide array of cellular functions.^{[4][5][6][7]} The pathway is typically activated by growth factors or cytokines binding to receptor tyrosine kinases, leading to the activation of PI3K. PI3K then phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting Akt to the plasma membrane where it is activated through phosphorylation by PDK1 and mTORC2.^[5]

Once activated, Akt phosphorylates a plethora of downstream targets. GSK690693's inhibition of Akt blocks these phosphorylation events, leading to the diverse cellular effects detailed below.





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